

# 4-(1-Methyl-5-imidazolyl)aniline CAS number 89250-15-7

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(1-Methyl-5-imidazolyl)aniline

Cat. No.: B1591867

[Get Quote](#)

An In-depth Technical Guide to **4-(1-Methyl-5-imidazolyl)aniline** (CAS: 89250-15-7) for Advanced Research and Drug Development

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-(1-Methyl-5-imidazolyl)aniline**, a heterocyclic building block of significant interest in medicinal chemistry and materials science. We will delve into its chemical properties, synthesis, potential applications, and the critical experimental protocols necessary for its handling and evaluation. This document is intended for researchers, chemists, and drug development professionals seeking to leverage this molecule's unique structural features.

## Introduction: The Strategic Importance of the Imidazole-Aniline Scaffold

The imidazole ring is a privileged scaffold in drug discovery, forming the core of numerous biologically active molecules, including the essential amino acid histidine.<sup>[1][2]</sup> Its ability to participate in hydrogen bonding and coordinate with metal ions makes it a versatile component in designing enzyme inhibitors and receptor modulators.<sup>[1][3]</sup> When coupled with an aniline moiety, the resulting structure, as seen in **4-(1-Methyl-5-imidazolyl)aniline**, presents a valuable pharmacophore. The aniline group provides a key synthetic handle for amide bond formation, diazotization, or cross-coupling reactions, enabling the construction of diverse and complex molecular libraries.

**4-(1-Methyl-5-imidazolyl)aniline**, specifically, offers a fixed methylation on the imidazole ring, which prevents tautomerization and provides a consistent steric and electronic profile for molecular interactions. This makes it a desirable intermediate for creating targeted therapeutic agents, from kinase inhibitors to anti-parasitic drugs.[\[4\]](#)[\[5\]](#)

## Physicochemical & Structural Properties

A precise understanding of a compound's physical and chemical properties is the foundation of all subsequent experimental work. These parameters dictate solubility, reactivity, and appropriate analytical methods.

Property	Value	Source(s)
CAS Number	89250-15-7	<a href="#">[6]</a>
Molecular Formula	C <sub>10</sub> H <sub>11</sub> N <sub>3</sub>	<a href="#">[6]</a>
Molecular Weight	173.22 g/mol	<a href="#">[6]</a>
IUPAC Name	4-(1-methyl-1H-imidazol-5-yl)aniline	<a href="#">[6]</a>
Synonyms	4-(1-Methyl-5-imidazolyl)aniline, 4-(1-methyl-1H-imidazol-5-yl)Benzenamine	<a href="#">[6]</a>
Appearance	Powder	<a href="#">[7]</a>
Melting Point	143-147 °C	<a href="#">[7]</a>

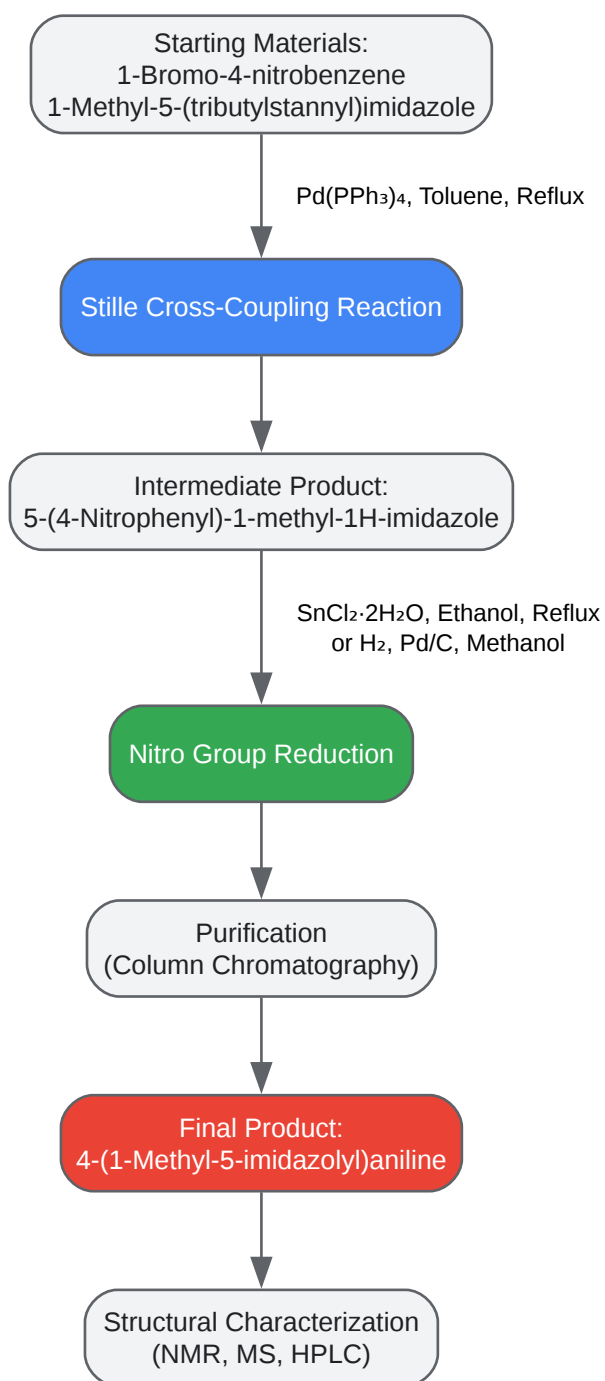
## Synthesis and Characterization Workflow

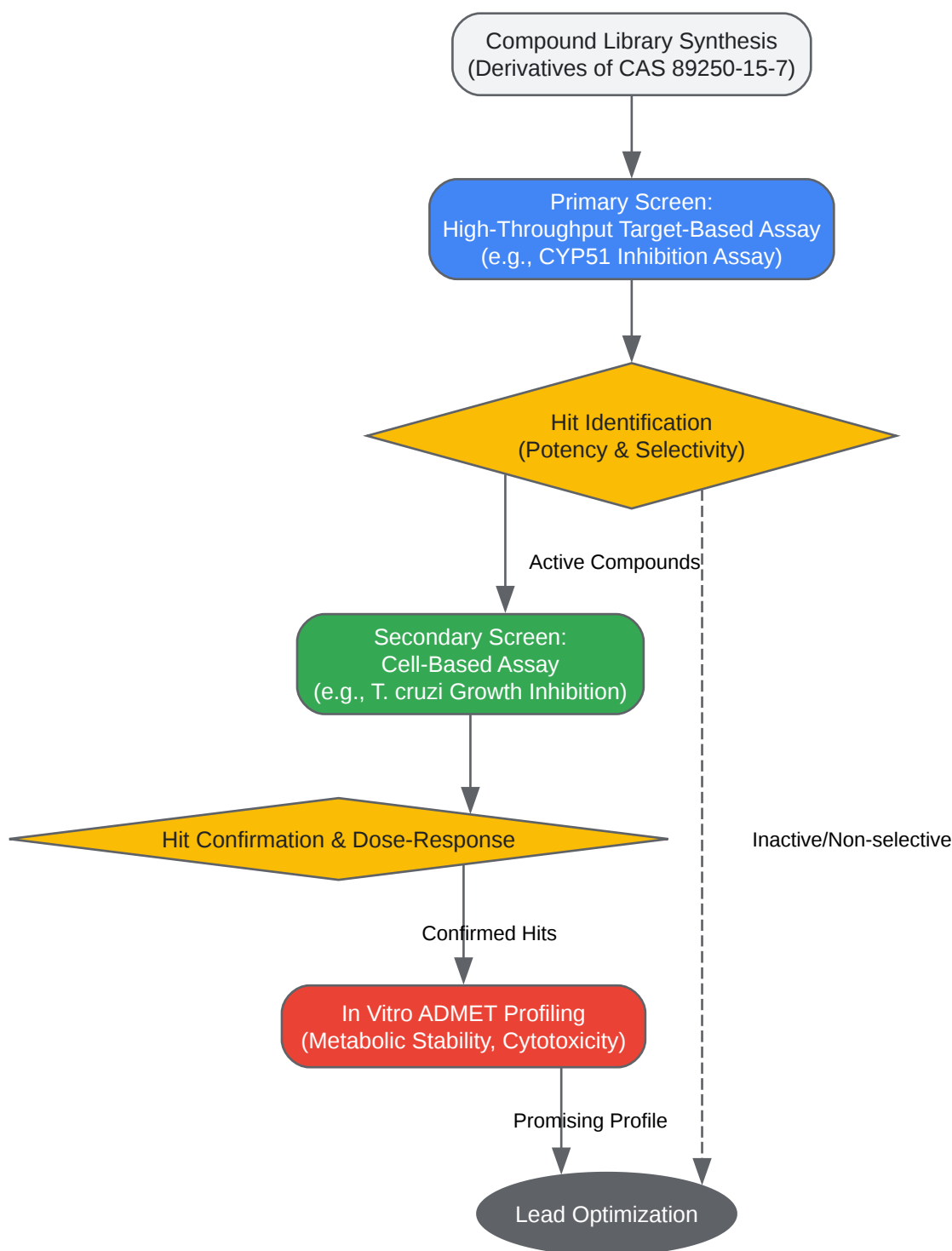
While multiple routes to substituted imidazole-anilines exist, a common and reliable strategy involves a coupling reaction followed by reduction. The following protocol is a representative example based on established chemical principles for similar structures.[\[8\]](#)[\[9\]](#)

## Proposed Synthetic Pathway

The synthesis can be logically approached in two main stages: the construction of the nitro-imidazole precursor followed by the reduction of the nitro group to the target aniline. This

approach is often preferred because the nitro group is a robust electron-withdrawing group that can facilitate certain reactions, and its reduction to an amine is typically high-yielding and clean.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Comprehensive Insights into Medicinal Research on Imidazole-Based Supramolecular Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. longdom.org [longdom.org]
- 3. researchgate.net [researchgate.net]
- 4. ossila.com [ossila.com]
- 5. Discovery of 4-((1-(1H-imidazol-2-yl)alkoxy)methyl)pyridines as a new class of Trypanosoma cruzi growth inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. parchem.com [parchem.com]
- 7. 4-(1H-咪唑-1-基)苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. ijrpc.com [ijrpc.com]
- 9. SYNTHESIS OF 4-(1H-BENZO(d) IMIDAZOL-2-YL) ANILINE DERIVATIVES OF EXPECTED ANTI-HCV ACTIVITY | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [4-(1-Methyl-5-imidazolyl)aniline CAS number 89250-15-7]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591867#4-1-methyl-5-imidazolyl-aniline-cas-number-89250-15-7]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)